

ensuring complete dissolution of ZD 7155 hydrochloride

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Compound of Interest

Compound Name: ZD 7155

Cat. No.: B15569243

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Technical Support Center: ZD 7155 Hydrochloride

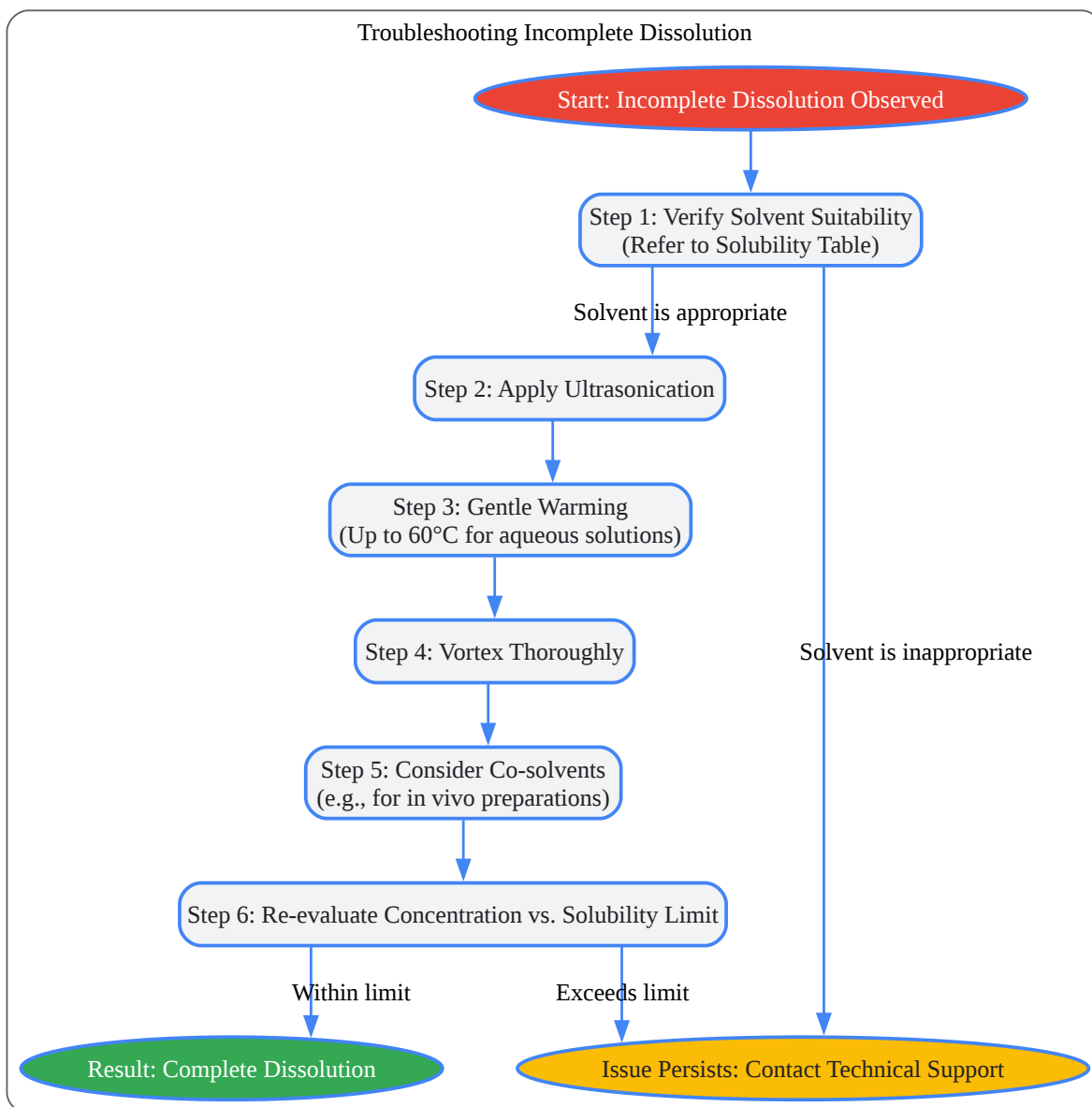
This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on ensuring the complete dissolution of **ZD 7155** hydrochloride for experimental use.

Troubleshooting Guide & FAQs

This section addresses common issues encountered during the dissolution of **ZD 7155** hydrochloride in a question-and-answer format.

Q1: My **ZD 7155** hydrochloride is not fully dissolving in my chosen solvent. What steps can I take?

A1: Incomplete dissolution is a common issue. Here is a step-by-step troubleshooting workflow:



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Caption: Troubleshooting workflow for **ZD 7155** hydrochloride dissolution.

If precipitation occurs after following these steps, the solution may be supersaturated. Consider preparing a fresh solution at a lower concentration. For in vivo preparations, using a pre-formulated solvent system is often effective.^[1]

Q2: I've observed precipitation or phase separation during the preparation of my **ZD 7155** hydrochloride solution. What should I do?

A2: Precipitation or phase separation can occur, especially when preparing stock solutions or complex formulations. Heating and/or sonication can be used to aid in redissolving the compound.^[1] Ensure all components of the solvent system are added sequentially and mixed thoroughly at each step, as outlined in the experimental protocols.

Q3: Can I use water to dissolve **ZD 7155** hydrochloride?

A3: Yes, **ZD 7155** hydrochloride is soluble in water.^{[2][3][4]} However, gentle warming and sonication may be required to achieve complete dissolution, especially at higher concentrations.^{[3][4]} For a 10 mM solution in water, gentle warming is recommended.^[2] One source suggests solubility in H₂O is 4.17 mg/mL with ultrasonic warming and heating to 60°C.^{[1][3]}

Q4: What is the recommended solvent for preparing high-concentration stock solutions?

A4: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **ZD 7155** hydrochloride.^{[1][3][4][5][6]} It is soluble in DMSO at concentrations as high as 250 mg/mL, though ultrasonication may be necessary.^{[1][3]} It is important to use newly opened, anhydrous DMSO as it is hygroscopic, and the presence of water can impact solubility.^[1]

Q5: How should I store my **ZD 7155** hydrochloride solutions to maintain their stability?

A5: For optimal stability, store stock solutions in a sealed container at -20°C for up to one month or -80°C for up to six months.^{[1][3]} Avoid repeated freeze-thaw cycles.

Data Presentation: Solubility of **ZD 7155** Hydrochloride

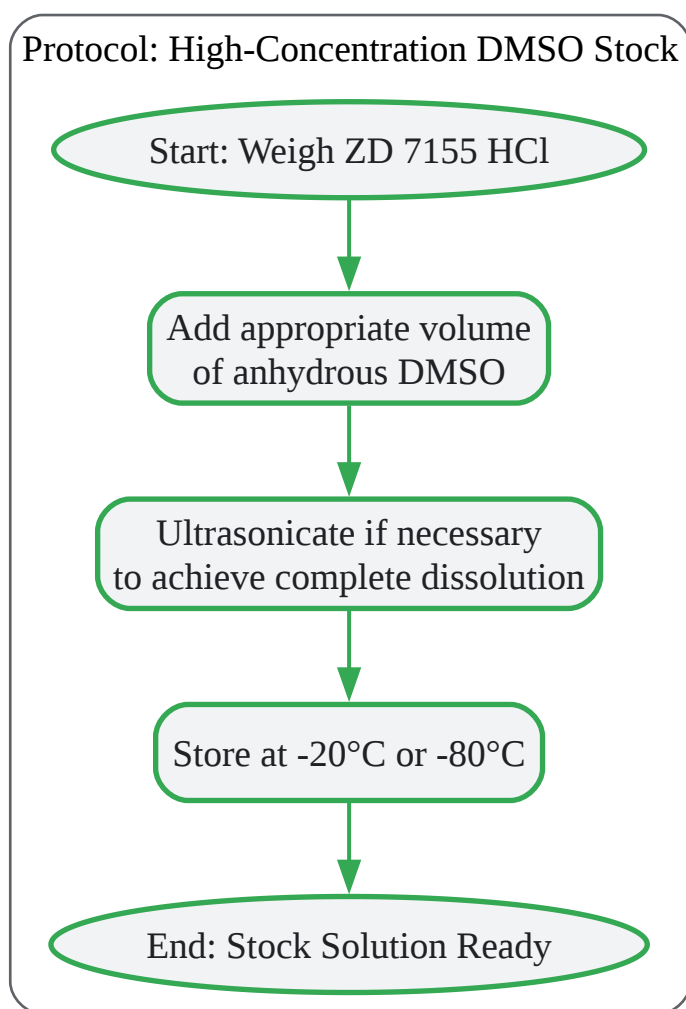
The following table summarizes the solubility of **ZD 7155** hydrochloride in various solvents.

Solvent	Concentration	Conditions	Citations
In Vitro			
DMSO	250 mg/mL (526.33 mM)	Ultrasonic assistance may be needed. Use of newly opened DMSO is recommended.	[1][3]
DMSO	10 mM	-	[5][6]
Water	4.17 mg/mL (8.78 mM)	Ultrasonic warming and heating to 60°C are recommended.	[1][3]
Water	10 mM	Gentle warming is recommended.	[2]
In Vivo Formulations			
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.08 mg/mL (4.38 mM)	Clear solution.	[1]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.08 mg/mL (4.38 mM)	Clear solution.	[1]
10% DMSO, 90% Corn Oil	≥ 2.08 mg/mL (4.38 mM)	Clear solution.	[1]

Experimental Protocols

Below are detailed methodologies for preparing **ZD 7155** hydrochloride solutions.

Protocol 1: Preparation of a High-Concentration Stock Solution in DMSO



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Caption: Workflow for preparing a DMSO stock solution.

- Weighing: Accurately weigh the desired amount of **ZD 7155** hydrochloride powder.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to achieve the target concentration (e.g., for a 10 mM stock solution).
- Dissolution: Vortex the solution thoroughly. If needed, use an ultrasonic bath to ensure complete dissolution.^{[1][3]}
- Storage: Aliquot the stock solution into smaller volumes to avoid multiple freeze-thaw cycles and store at -20°C or -80°C.^{[1][3]}

Protocol 2: Preparation of an Aqueous Solution

- Weighing: Weigh the required amount of **ZD 7155** hydrochloride.
- Solvent Addition: Add the desired volume of distilled or deionized water.
- Dissolution: Vortex the mixture. Gentle warming (up to 60°C) and sonication can be applied to facilitate dissolution.^{[1][3][4]}
- Usage: Use the freshly prepared aqueous solution for your experiments.

Protocol 3: Preparation of an In Vivo Formulation (Example)

This protocol is for a formulation consisting of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.^[1]

- Prepare Stock: Start with a high-concentration stock solution of **ZD 7155** hydrochloride in DMSO (e.g., 20.8 mg/mL).^[1]
- Sequential Addition:
 - To 100 µL of the DMSO stock solution, add 400 µL of PEG300 and mix thoroughly.
 - To this mixture, add 50 µL of Tween-80 and mix until uniform.
 - Finally, add 450 µL of saline to bring the total volume to 1 mL. Mix well.^[1]
- Final Concentration: This procedure results in a 2.08 mg/mL solution of **ZD 7155** hydrochloride in a vehicle suitable for in vivo administration.^[1]

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